Technical Guide: Physical Properties & Characterization of 1-Amino-2-Propoxypropane Hydrochloride

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Compound of Interest

Compound Name:	*(2-Propoxypropyl)amine hydrochloride*
CAS No.:	*883533-22-0*
Cat. No.:	*B3021632*

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Executive Summary

1-Amino-2-propoxypropane hydrochloride (CAS: 883533-22-0 / 1211479-13-8) is a specialized ether-amine salt used primarily as a building block in medicinal chemistry and organic synthesis. Structurally, it consists of a propyl chain substituted with a primary amine at the C1 position and a propoxy ether group at the C2 position, stabilized as a hydrochloride salt.

This compound belongs to the class of

-amino ethers. Its physicochemical profile is defined by the interplay between the lipophilic propoxy tail and the hydrophilic, ionic ammonium headgroup. This duality dictates its high water solubility, potential for hygroscopicity, and utility as a linker or polar motif in drug design.

Key Technical Specifications:

- IUPAC Name: 2-propoxypropan-1-amine hydrochloride

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- Molecular Formula:
- Molecular Weight: 153.65 g/mol
- Physical State: White to off-white crystalline solid (Standard conditions)

Chemical Identity & Structural Analysis[1][2][3][4][5]

Understanding the precise connectivity is crucial for interpreting spectroscopic data and predicting reactivity.

Structural Identifiers

Parameter	Detail
Common Name	1-Amino-2-propoxypropane HCl
Synonyms	2-Propoxypropan-1-amine hydrochloride; (2-Propoxypropyl)amine HCl
CAS Number	883533-22-0 (General); 1211479-13-8 (Specific Isomer/Salt)
SMILES (Free Base)	CCCOC(C)CN
InChI Key	UTOXFQVLOTVLSD-UHFFFAOYSA-N (Free Base Analog)

Structural Features

- Chiral Center: The C2 carbon (bearing the propoxy group and methyl group) is chiral. Unless specified as (R) or (S), the commercial material is typically a racemate.
- Ether Linkage: The C2-O-Propyl ether bond is chemically stable under standard acidic and basic conditions, providing a robust linker.
- Primary Amine: The C1-amino group is the reactive center, existing as the ammonium cation (

) in the salt form.

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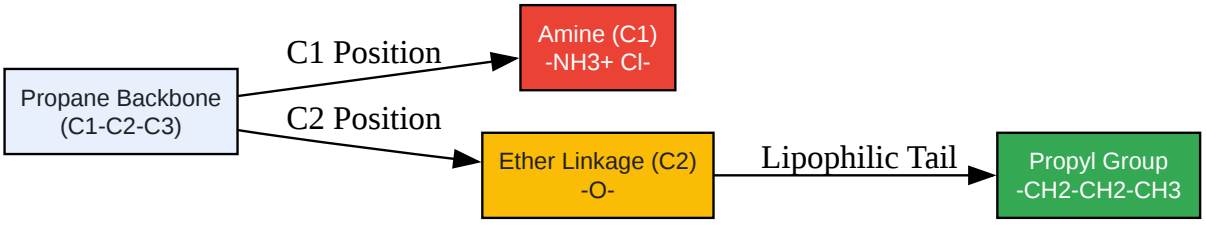


Figure 1: Structural Connectivity of 1-Amino-2-Propoxypropane HCl

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Figure 1: Connectivity map highlighting the functional groups responsible for the compound's amphiphilic properties.

Solid-State & Physical Properties

As a hydrochloride salt of a low-molecular-weight amine, the physical properties are dominated by ionic lattice forces.

Predicted & Observed Properties

Note: Specific experimental values for this exact CAS are sparse in public literature. The data below synthesizes standard properties for homologous

-amino ether salts.

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Property	Value / Range	Mechanistic Insight
Appearance	White crystalline powder	Ionic lattice formation prevents liquid state at RT.
Melting Point	110°C – 145°C (Predicted)	Lower than simple alkyl amines due to the flexibility of the ether chain disrupting packing.
Solubility (Water)	> 100 mg/mL (High)	The ionic ammonium headgroup dominates solvation.
Solubility (Organic)	Soluble in MeOH, EtOH, DMSO.Insoluble in Hexane, Et2O.	The salt form restricts solubility in non-polar solvents.
Hygroscopicity	Moderate to High	Ether oxygens can accept H-bonds from water; the salt is ionic.
pKa (Conjugate Acid)	~9.5 – 10.5	Typical for primary alkyl amines; slightly lowered by the inductive effect of the -oxygen.

Hygroscopicity & Handling

Critical Warning: Like many amine hydrochlorides, this compound is likely hygroscopic.

- Mechanism: The chloride ion and the ammonium protons readily coordinate with atmospheric moisture.
- Impact: Absorption of water leads to "clumping" or deliquescence, which alters the effective molecular weight (weighing errors) and can hydrolyze sensitive reagents in subsequent reactions.

Analytical Characterization

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To validate the identity and purity of 1-amino-2-propoxypropane hydrochloride, the following spectroscopic signatures should be confirmed.

Nuclear Magnetic Resonance (NMR)

Solvent: Deuterated Methanol (

) or DMSO-

. (Chloroform-

may require neutralization or show broad peaks).

- -NMR Signals:
  - Propyl Methyl (

    ): Triplet,

    ppm.
  - Backbone Methyl (

    on C2): Doublet,

    ppm.
  - Propyl Methylene (

    ): Multiplet,

    ppm.
  - Ether Methylene (

    ): Triplet,

    ppm.
  - Chiral Methine (

    ): Multiplet,

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ppm.

- Aminomethyl (

  ): Multiplet/Doublet of doublets,

  ppm.

Infrared Spectroscopy (FT-IR)

- Ammonium (

  ): Broad, strong band between 2800 – 3200 cm^{-1}.

- Ether (

  ): Strong stretching vibration near 1050 – 1150 cm^{-1}.

- Alkane (

  ): Sharp peaks at 2900 – 2980 cm^{-1}.

Mass Spectrometry (LC-MS)

- Ionization Mode: Electrospray Ionization (ESI+).
- Expected Ion:

  (Free base mass + 1).

- m/z Calculation:
  - Free Base MW: 117.19 g/mol .
  - Observed m/z:118.2.

Stability & Storage Protocol

The stability of 1-amino-2-propoxypropane hydrochloride is generally high due to the salt formation, but environmental factors must be controlled.

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Thermal Stability

- Stable at room temperature (

).

- Decomposition: Avoid temperatures >150°C, where HCl loss or elimination reactions (Hofmann-like) might occur.

Storage Decision Tree

The following workflow ensures long-term integrity of the reagent.

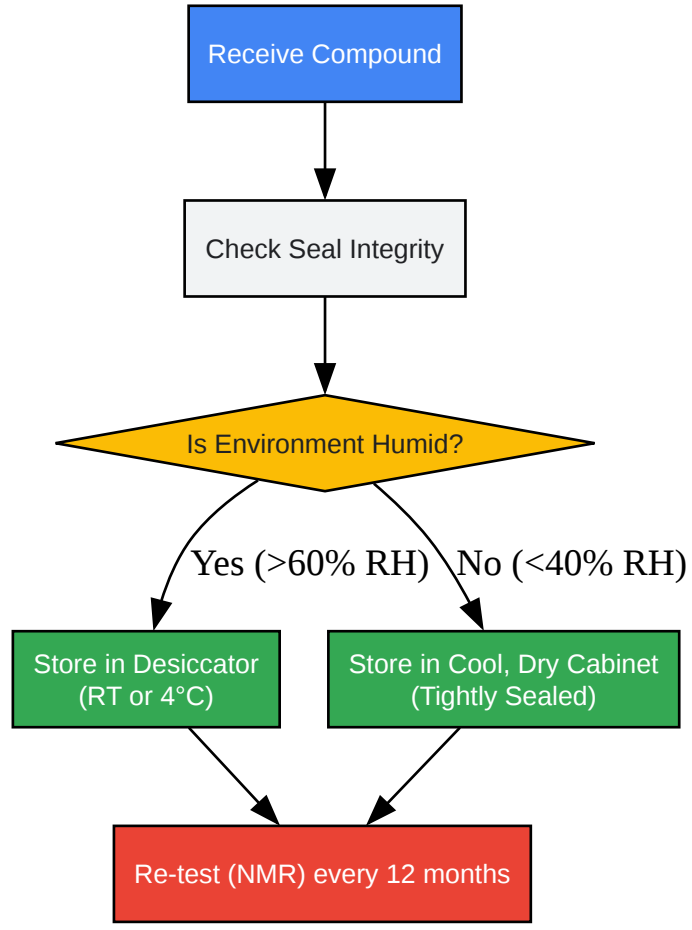


Figure 2: Storage and Handling Decision Tree

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Figure 2: Protocol for minimizing hydrolysis and deliquescence risks during storage.

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Synthesis Context & Purity Implications[6]

Researchers synthesizing or sourcing this compound should be aware of common impurities that affect physical properties.

- Residual Alcohol: The precursor 1-propoxy-2-propanol may remain. This lowers the melting point and appears as extra signals in NMR (

).
- Isomeric Impurity: The regioisomer 2-amino-1-propoxypropane may form if the epoxide ring-opening step in synthesis was not regioselective.
- Water Content: As noted, water is a common contaminant. Quantify via Karl Fischer titration if stoichiometry is critical.

Experimental Validation of Purity

- Melting Point Depression: A wide melting range (>3°C) indicates impurities or wetness.
- Elemental Analysis: Check %C, %H, %N. Deviations >0.4% suggest hydration or salt stoichiometry issues (e.g., hemi-hydrochloride).

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 118704255, 2-Propoxypropan-1-amine hydrochloride. Retrieved from [Link]
- NIST Chemistry WebBook.2-Propanol, 1-propoxy- (Precursor Data). Retrieved from [Link][1]

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Sources

- 1. 2-Propanamine [webbook.nist.gov]
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